

# D18 Polymer: A Technical Guide to its Discovery and Synthesis

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## Compound of Interest

Compound Name: DB18

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The D18 polymer has emerged as a highly efficient donor material in the field of organic photovoltaics (OPVs), enabling the fabrication of organic solar cells with power conversion efficiencies exceeding 18%.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the discovery, synthesis, and key properties of the D18 polymer, tailored for researchers, scientists, and professionals in drug development.

## Discovery and Properties

D18, also known as PCE18, is a narrow bandgap copolymer.<sup>[1]</sup> Its backbone consists of alternating electron-donating benzodithiophene (BDT) units and electron-accepting fused-ring dithienobenzothiadiazole (DTBT) units.<sup>[1]</sup> This design imparts a high degree of conjugation and a larger molecular plane structure, leading to excellent hole mobility.<sup>[1]</sup> The development of D18 and its derivatives, such as D18-Cl, has been a significant step forward in achieving high-performance bulk heterojunction (BHJ) solar cells when paired with non-fullerene acceptors like Y6 and its derivatives.<sup>[3][4]</sup>

## Key Properties and Performance Data

The following tables summarize the key properties and performance metrics of the D18 polymer and its derivatives as reported in the literature.

Table 1: Molecular Properties of D18 and Derivatives

Polymer	Number-Average Molecular Weight (Mn) (kDa)	Polydispersity Index (PDI)	Hole Mobility ( $\mu\text{h}$ ) ( $\text{cm}^2 \text{V}^{-1} \text{s}^{-1}$ )	HOMO Level (eV)	LUMO Level (eV)	Optical Bandgap (eV)
D18	-	-	$1.59 \times 10^{-3}$	-	-	-
D18-B	47.2	1.89	$8.64 \times 10^{-4}$	-5.51	-2.71	1.97
D18-Cl-B	60.6	1.95	$6.93 \times 10^{-4}$	-5.56	-2.68	1.98
D18-Cl (medium molar mass)	56	-	-	Deeper than D18	Deeper than D18	-

Data sourced from multiple references.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Photovoltaic Performance of D18-Based Organic Solar Cells

Donor:Acceptor	Power Conversion Efficiency (PCE) (%)	Certified PCE (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)
D18:Y6	18.22	17.6	-	-	-
D18:N3	18.56	17.9	0.862	27.44	78.5
D18-Cl:N3	18.12	17.6	-	-	-
D18-Cl:N3:PCBM	18.69	-	-	-	-
D18-B:N3:PC61BM	18.53	-	0.823	28.50	79.0
D18-Cl-B:N3:PC61BM	18.74	18.2	-	-	-
D18-Cl:BTP-4F-P2EH	20.8	-	-	-	-

Data compiled from various studies.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

The synthesis of D18 and its derivatives can be complex, and efforts have been made to develop more facile and reproducible methods.[\[3\]](#)[\[4\]](#) Below are representative experimental protocols for the synthesis of a key monomer and the final polymer, as well as for the fabrication of an organic solar cell device.

### Synthesis of Key Monomer: 5,8-bis(5-bromo-4-(2-butyloctyl)thiophen-2-

## yl)dithieno[3',2':3,4;2'',3'':5,6]benzo[1,2-c][1][3][7]thiadiazole (Br<sub>2</sub>-T<sub>2</sub>-DTBT)

A redesigned synthetic scheme has been proposed to overcome the challenges of reproducibility and low yields in the original synthesis.[3][4] This optimized approach involves simpler, high-yielding reactions. A general procedure involves the Stille coupling of a distannyl derivative of the BDT unit with a dibromo derivative of the DTBT unit.

### Representative Protocol:

- To a reaction flask under an inert atmosphere, add the distannylated BDT monomer, the dibrominated DTBT monomer, and a palladium catalyst such as Pd(PPh<sub>3</sub>)<sub>4</sub>.
- Add a suitable solvent, for example, degassed toluene.
- Heat the reaction mixture at an elevated temperature (e.g., 110 °C) for a specified period (e.g., 24-48 hours) until the polymerization is complete.
- Cool the reaction mixture to room temperature and precipitate the polymer by adding it to a non-solvent like methanol.
- Collect the polymer by filtration and purify it using Soxhlet extraction with a series of solvents (e.g., acetone, hexane, and chloroform) to remove catalyst residues and low molecular weight oligomers.[1]
- Dry the final polymer under vacuum.

## Organic Solar Cell Fabrication

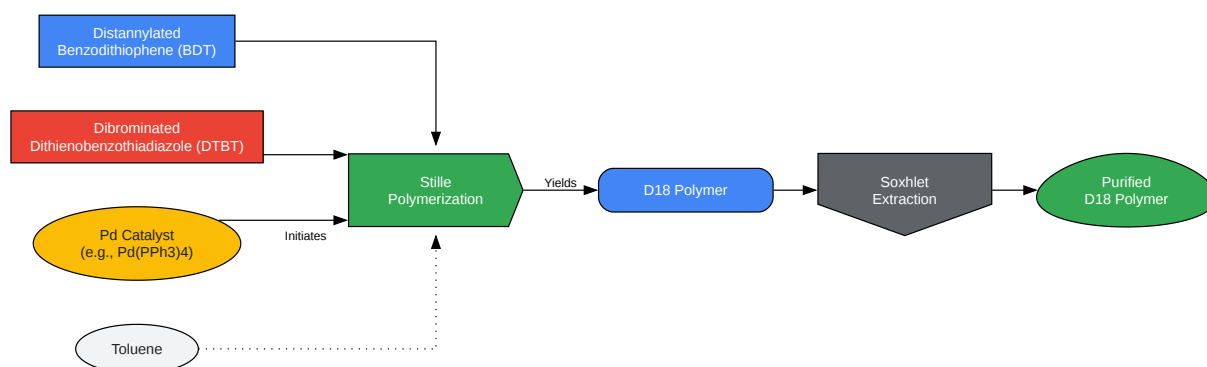
A typical procedure for fabricating a BHJ organic solar cell using D18 as the donor material is as follows:

- Prepare a blend solution of the D18 polymer and a suitable non-fullerene acceptor (e.g., Y6 or N3) in a solvent such as chloroform.[2]
- Clean a substrate, typically indium tin oxide (ITO)-coated glass, through sonication in a series of solvents.

- Deposit a hole transport layer (HTL), such as PEDOT:PSS, onto the ITO substrate.
- Spin-coat the active layer solution (D18:acceptor blend) onto the HTL.
- Deposit an electron transport layer (ETL) and a metal electrode (e.g., aluminum) through thermal evaporation to complete the device.

## Visualizations

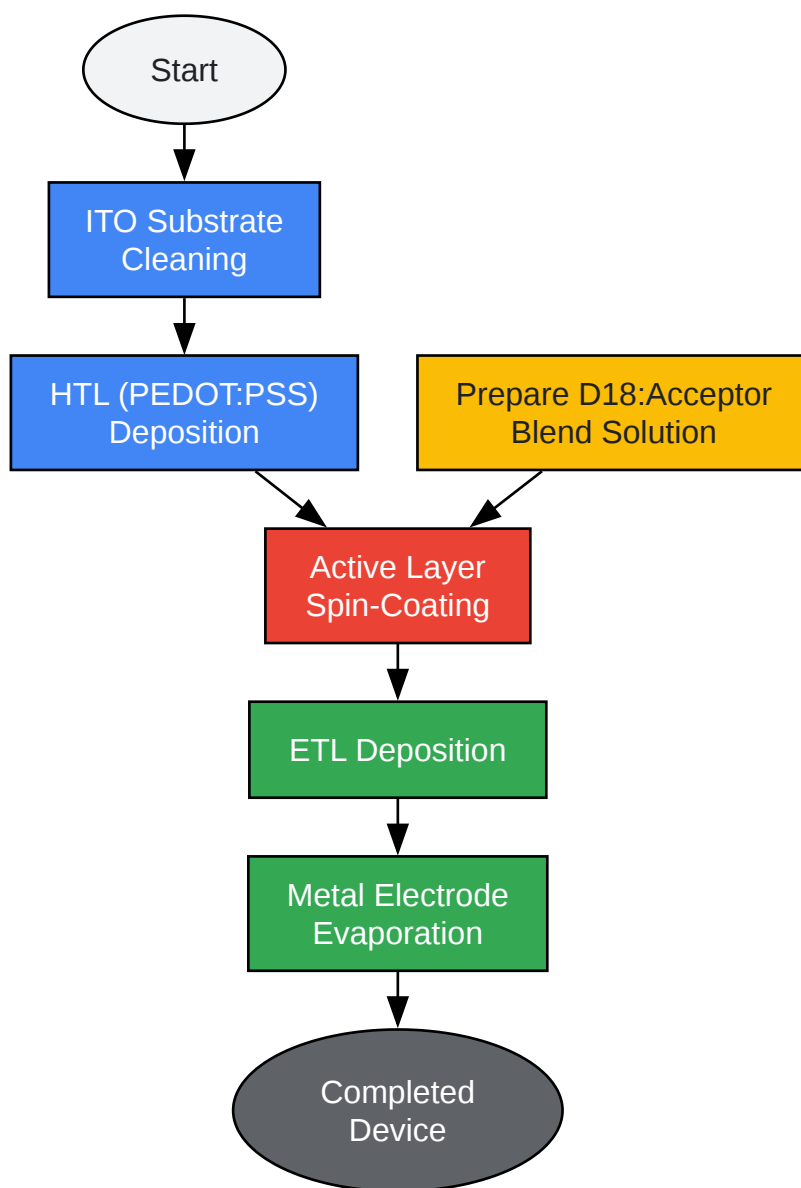
### Synthesis Pathway of D18 Polymer



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Caption: Synthesis pathway of the D18 polymer via Stille polymerization.

## Experimental Workflow for Organic Solar Cell Fabrication



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Caption: Workflow for fabricating an organic solar cell with D18.

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